

Elvitegravir neuropsychiatric side effects comparison Dolutegravir

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Comparative NPAE Data from the NEURO-INSTI Study

The 2025 NEURO-INSTI study in Italy offers the most relevant comparative data. This study analyzed over 2,900 people with HIV initiating INSTI-based regimens, providing incidence rates and risk profiles [1] [2].

Table: Neuropsychiatric Adverse Event Profiles of INSTIs

INSTI	Adjusted Hazard Ratio (aHR) for NPAEs*	95% Confidence Interval	Key Interpretations
Bictegravir (BIC)	0.27	0.10 - 0.74	Significantly lower risk of NPAEs compared to DTG
Elvitegravir (EVG)	0.51	0.22 - 1.20	Lower risk trend vs. DTG, but not statistically significant
Dolutegravir (DTG)	1.00 (Reference)	-	Baseline for comparison
Raltegravir (RAL)	2.52	1.57 - 4.05	Significantly higher risk of NPAEs compared to DTG

Note: aHR from multivariate Cox regression model. An aHR < 1 indicates lower risk, >1 indicates higher risk, compared to DTG. Analysis adjusted for factors like psychiatric history and intravenous drug use [1].

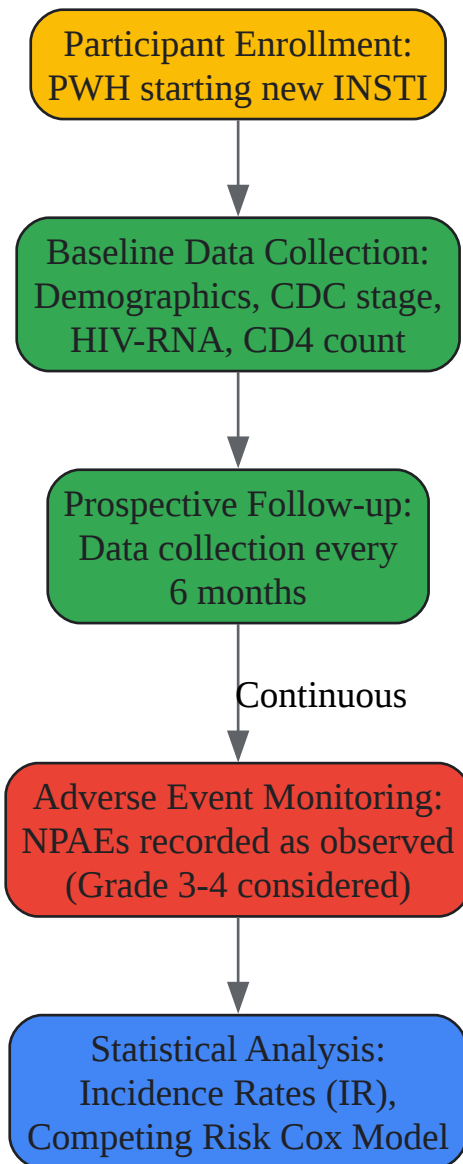
The study also identified several factors that independently increased the risk of NPAEs across all INSTI treatments, including a history of psychiatric illness, intravenous drug use, and concurrent use of abacavir [1].

NEURO-INSTI Study Methodology

The NEURO-INSTI study was a retrospective analysis of data from the **SCOLTA project**, a prospective, multicenter, observational pharmacovigilance cohort [1] [2].

- **Objective:** To monitor and identify adverse events (AEs) for newly marketed antiretrovirals in a real-world setting.
- **Population:** People with HIV (PWH) aged ≥ 18 years initiating or switching to an INSTI-based regimen for the first time. The analysis included 2,922 participants [1].
- **Data Collection:** Clinical and laboratory data were collected at baseline and every six months. Only moderate to severe (Grade 3-4) AEs were considered clinically significant [2].
- **NPAE Assessment:** NPAEs included insomnia, dizziness, depression, headache, poor concentration, and other cognitive or behavioral disturbances. Two outcomes were measured: a) occurrence of any Grade 3-4 NPAE, and b) treatment discontinuation due to NPAEs (any grade) [2].
- **Statistical Analysis:**
 - **Incidence Rates (IR):** Calculated as the number of first events per 100 Person-Years of Follow-Up (PYFU).
 - **Competing Risk Analysis:** A Cox regression model was used to calculate Hazard Ratios (HR) for NPAE occurrence, accounting for competing risks like discontinuation for other reasons. The model included variables with a p-value <0.20 from univariate analysis [1] [2].

The workflow of the SCOLTA project's data collection and analysis for this study can be summarized as follows:



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Additional Risk Factors for NPAEs

Beyond the direct drug comparison, research highlights important patient-specific risk factors, particularly for dolutegravir:

- **Sex and Gender:** A 2025 meta-analysis found that **cisgender women had 1.4 times higher odds of discontinuing dolutegravir** due to any side effects compared to men. However, this difference was not driven specifically by neuropsychiatric side effects, for which no significant sex-based difference was found [3].

- **Pregnancy:** A prospective cohort study found that pregnancy is a significant risk factor, with a **4.9-fold higher incidence of NPAEs during pregnancy** compared to the postpartum period in women on DTG-based regimens [4].
- **Other Factors:** The NEURO-INSTI study confirmed that a history of psychiatric illness, intravenous drug use, and concurrent abacavir use increased the risk of NPAEs [1].

Research Implications

For researchers and clinicians, the key takeaways are:

- **NPAE Risk is Not Uniform:** Significant differences in NPAE risk exist within the INSTI class. Bictegravir appears to have a more favorable profile, while raltegravir carries a higher risk [1].
- **Consider Patient-Specific Factors:** Risk is influenced by sex, pregnancy status, and clinical history, underscoring the need for personalized treatment decisions [1] [3] [4].
- **Real-World Evidence is Crucial:** The observed rates and risk factors in these observational studies differ from initial clinical trial data, highlighting the value of post-marketing surveillance [1] [2].

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